

# m-Chlorocumene HPLC retention time comparison

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## Compound Focus: m-Chlorocumene

CAS No.: 7073-93-0

Cat. No.: S1929357

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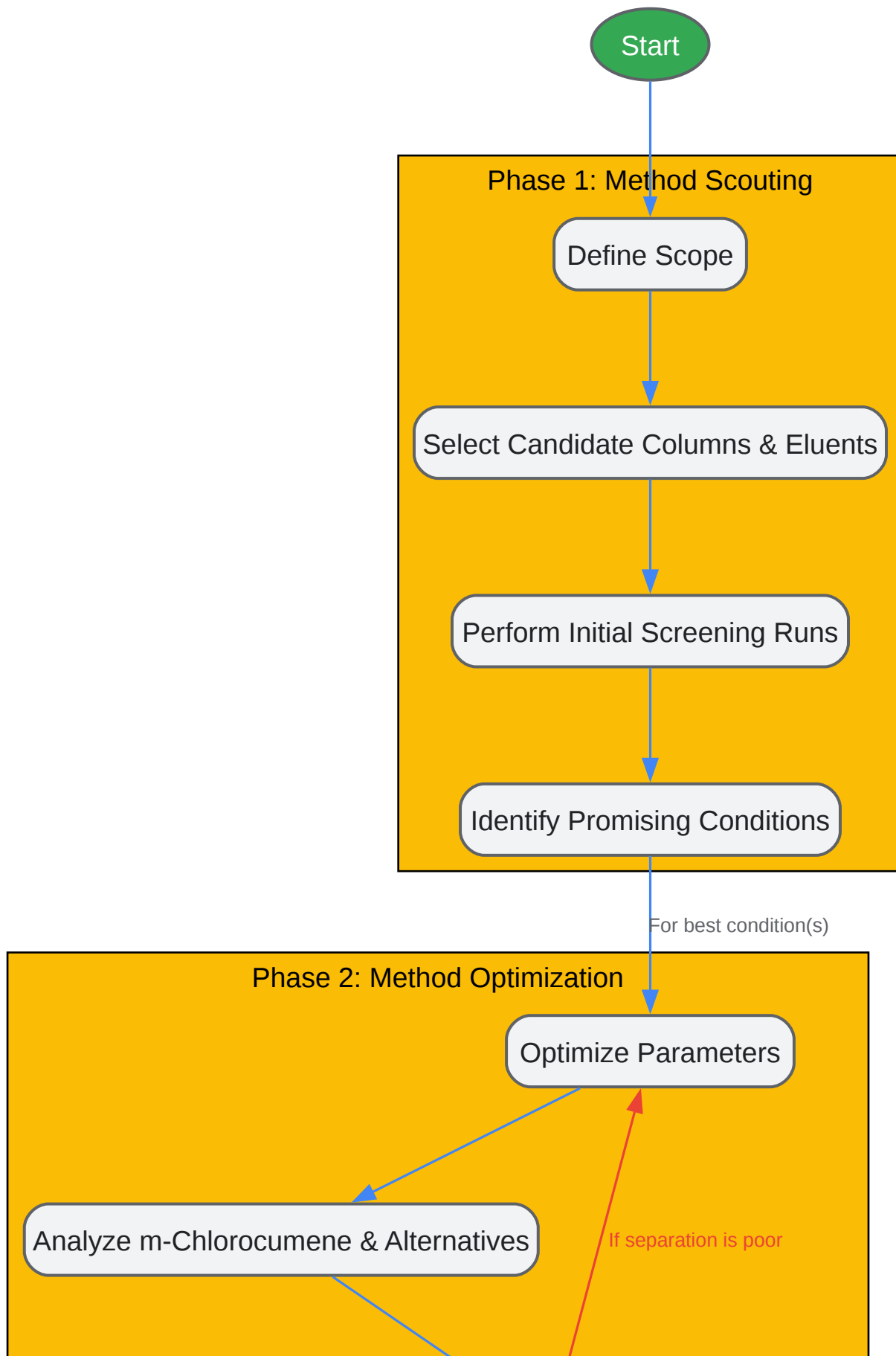
## Chemical Profile of m-Chlorocumene

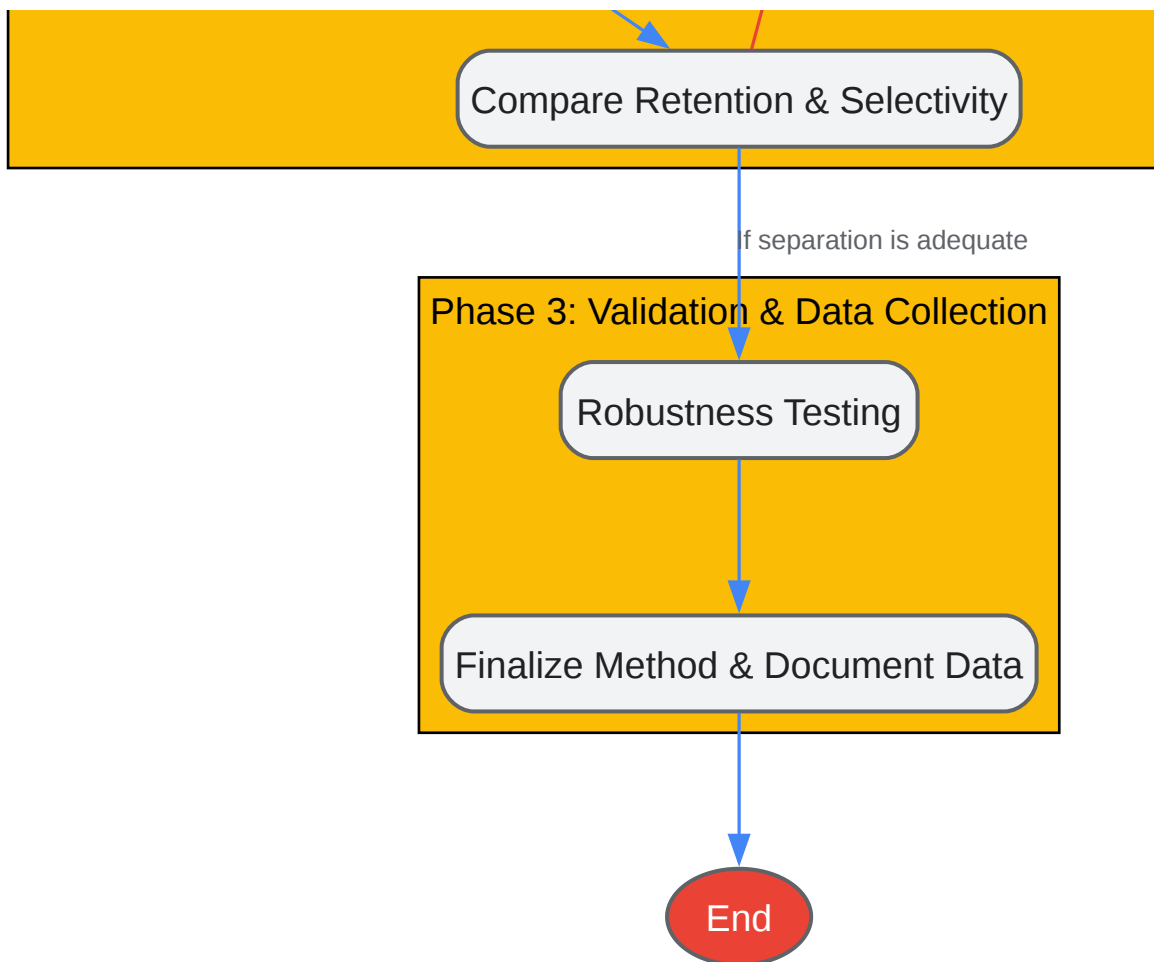
The table below summarizes the basic identifying information and a referenced analytical condition for **m-Chlorocumene**.

Property	Description
CAS Number	7073-93-0 [1]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl [1]
Molecular Weight	154.640 g/mol [1]
logP	3.93 [1]
Synonyms	1-Chloro-3-(propan-2-yl)benzene, 3-Chloroisopropylbenzene [1]
Reported HPLC Column	Newcrom R1 [1]
Reported Mobile Phase	Acetonitrile (MeCN), water, and phosphoric acid [1]

## Suggested Experimental Pathway

To create the comparison guide you need, generating experimental data is the most reliable path. The flowchart below outlines a systematic method development workflow for comparing retention times, adapted from general HPLC guidance [2] and retention prediction principles [3] [4].





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This workflow visualizes a structured approach to obtain the data you need [2]:

- **Phase 1: Method Scouting** involves screening different **stationary phases** (C18, C8, and other columns with different selectivities) and **mobile phase modifiers** (methanol, acetonitrile, or tetrahydrofuran) to find a promising starting point [5] [2].
- **Phase 2: Method Optimization** focuses on fine-tuning parameters like the mobile phase gradient, temperature, and pH to achieve optimal separation between **m-Chlorocumene** and your selected alternative compounds [6] [2].
- **Phase 3: Validation & Data Collection** is where you would run the finalized method to gather precise retention time data and test the method's robustness to variations, ensuring your comparison data is reliable [2].

## A Note on Retention Time Prediction

For research planning, you may find retention time prediction models useful. **Quantitative Structure-Retention Relationship (QSRR) models** use the chemical structure to predict retention behavior. Studies have shown that these models can often predict retention times within a  $\pm 15\%$  chromatographic time window [4]. Machine learning approaches are also being actively developed for this purpose, though they often require large, standardized datasets [7].

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## References

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